

1-(1H-Pyrazol-1-yl)ethanone chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1H-Pyrazol-1-yl)ethanone

Cat. No.: B161398

[Get Quote](#)

A Technical Guide to 1-(1H-Pyrazol-1-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-(1H-Pyrazol-1-yl)ethanone**, a key heterocyclic building block in medicinal chemistry and materials science. It details the compound's chemical structure, nomenclature, physicochemical properties, synthesis protocols, and applications, with a focus on its relevance in drug development.

Chemical Structure and Nomenclature

1-(1H-Pyrazol-1-yl)ethanone is a derivative of pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. In this compound, an acetyl group is attached to one of the nitrogen atoms of the pyrazole ring.

- IUPAC Name: **1-(1H-Pyrazol-1-yl)ethanone**[\[1\]](#)[\[2\]](#)
- Synonyms: N-Acetylpyrazole, 1-Acetylpyrazole
- Chemical Formula: $C_5H_6N_2O$ [\[1\]](#)[\[2\]](#)
- CAS Number: 10199-64-1[\[1\]](#)[\[2\]](#)

The molecular structure consists of a planar pyrazole ring linked to a ketone functional group.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(1H-Pyrazol-1-yl)ethanone | C₅H₆N₂O | CID 549278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biosynce.com [biosynce.com]
- To cite this document: BenchChem. [1-(1H-Pyrazol-1-yl)ethanone chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161398#1-1h-pyrazol-1-yl-ethanone-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com